

synthesis and characterization of methyl isoindoline-5-carboxylate

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Compound of Interest

Compound Name: *Methyl isoindoline-5-carboxylate*

Cat. No.: B1341999

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An In-depth Technical Guide to the Synthesis and Characterization of **Methyl Isoindoline-5-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl isoindoline-5-carboxylate is a significant heterocyclic compound, serving as a valuable building block in medicinal chemistry and drug discovery. Its rigid bicyclic structure and functional handles make it an attractive scaffold for the synthesis of a wide range of biologically active molecules. This technical guide provides a comprehensive overview of a plausible synthetic route to **methyl isoindoline-5-carboxylate**, starting from the readily accessible precursor, 5-carboxyphthalide. Furthermore, this document outlines the key characterization techniques and expected analytical data for the title compound. Detailed experimental protocols and workflows are presented to aid researchers in the practical application of this chemistry.

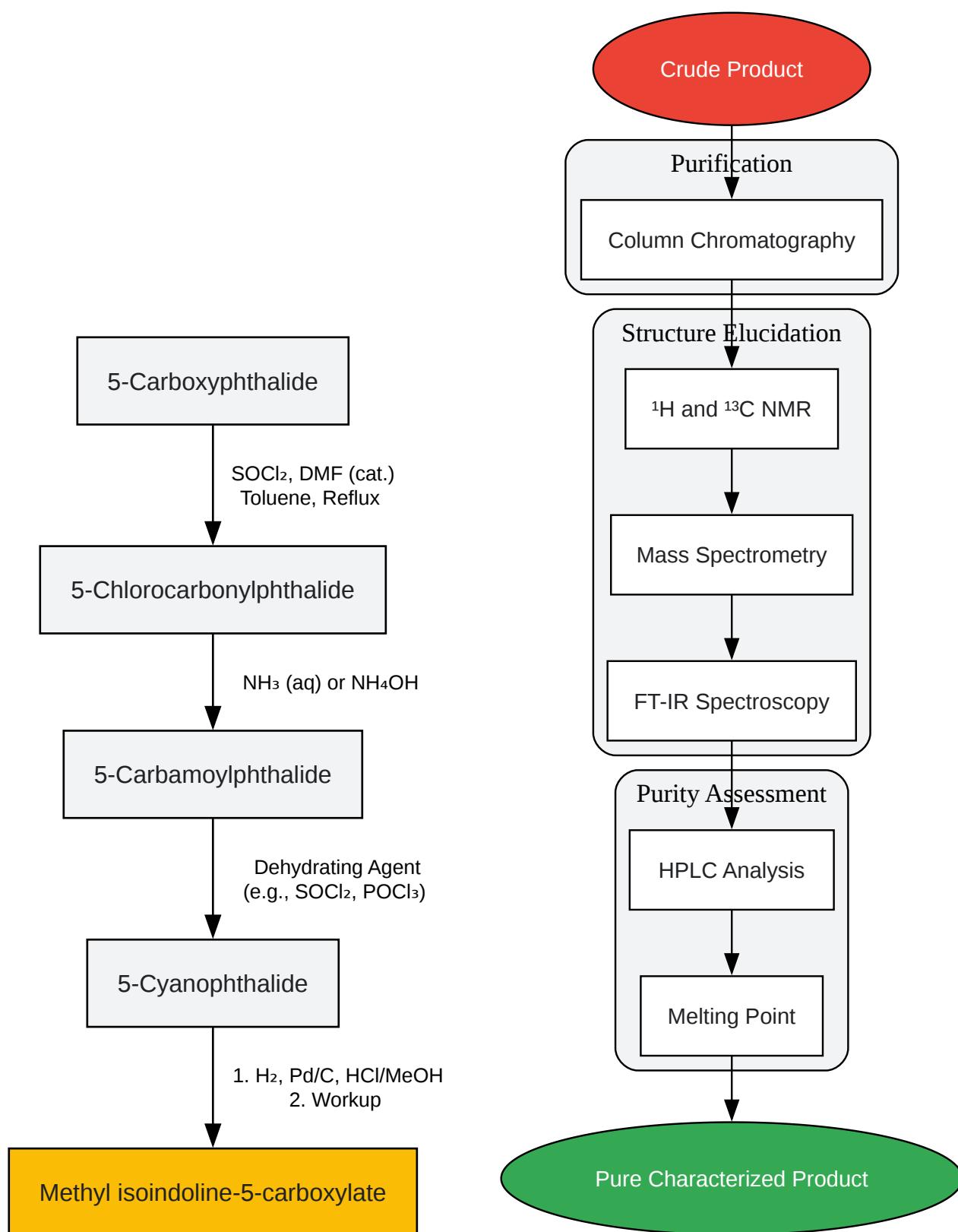
Physicochemical Properties

A summary of the key physicochemical properties of **methyl isoindoline-5-carboxylate** is presented below.

Property	Value	Reference
CAS Number	742666-57-5	[1] [2]
Molecular Formula	C ₁₀ H ₁₁ NO ₂	[2]
Molecular Weight	177.20 g/mol	[2]
IUPAC Name	methyl 2,3-dihydro-1H-isoindole-5-carboxylate	[2]
Canonical SMILES	COC(=O)C1=CC2=C(CNC2)C =C1	[2]
Physical Form	Solid (hydrochloride salt is a brown powder)	[3] [4]

Proposed Synthesis Pathway

The synthesis of **methyl isoindoline-5-carboxylate** can be envisioned through a multi-step sequence starting from 5-carboxyphthalide. The key intermediate in this proposed pathway is 5-cyanophthalide, which is subsequently reduced and esterified.[\[5\]](#)[\[6\]](#)[\[7\]](#)

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References

- 1. METHYL ISOINDOLINE-5-CARBOXYLATE | 742666-57-5 [chemicalbook.com]
- 2. Methyl isoindoline-5-carboxylate | C10H11NO2 | CID 19828496 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Methyl isoindoline-5-carboxylate hydrochloride | 127168-93-8 [sigmaaldrich.com]
- 4. Methyl isoindoline-5-carboxylate hydrochloride—127168-93-8-
湖北魏氏化学试剂股份有限公司 [m.weishichem.com]
- 5. US20020019546A1 - Method for the preparation of 5-cyanophthalide - Google Patents [patents.google.com]
- 6. myexperiment.org [myexperiment.org]
- 7. 5-Cyanophthalide synthesis - chemicalbook [chemicalbook.com]
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